

An In-depth Technical Guide to the Solubility of Pinacryptol Yellow

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Compound of Interest

Compound Name: Pinacryptol yellow

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This technical guide provides a comprehensive overview of the solubility characteristics of **Pinacryptol yellow** (CAS No. 25910-85-4), a synthetic organic dye with applications as a pH indicator and for gel electrophoresis.[1][2] Due to the limited availability of precise quantitative solubility data in publicly accessible literature, this document focuses on qualitative solubility, likely solvent classes, and standardized experimental protocols for determining solubility.

Core Properties of Pinacryptol Yellow

Pinacryptol yellow, chemically known as 6-Ethoxy-1-methyl-2-(3-nitrostyryl)quinolinium methyl sulfate, is a quinolinium-based dye.[1] It typically appears as a light yellow to amber or dark green powder.[3] The inherent charge of the quinolinium cation often imparts good water solubility to this class of compounds, a critical property for many biological applications.[4][5]

Solubility Profile

While specific quantitative solubility values (e.g., g/100mL) are not readily available, the following table summarizes the qualitative solubility of **Pinacryptol yellow** based on available data and the general characteristics of quinolinium dyes.

Solvent	Qualitative Solubility	Remarks
Water	Soluble	Pinacryptol yellow is known for its solubility in water, allowing for easy incorporation into aqueous solutions.[1] Quinolinium-based probes are often described as inherently water-soluble.[4][5]
Glycerol (aqueous)	Soluble	The compound is commercially available as a buffered aqueous glycerol solution, indicating its solubility and stability in this medium.[3]
Ethanol / Methanol ("Spirit")	Likely Soluble	Related quinoline dyes, such as Quinoline Yellow, are reported to be soluble in "spirit". Many organic dyes show good solubility in lower alcohols.
Dimethyl Sulfoxide (DMSO)	Likely Soluble	DMSO is a powerful aprotic solvent known to dissolve a wide array of organic compounds, including many dyes.[6][7]
Chloroform	Slightly Soluble to Insoluble	A related compound, Quinoline Yellow, exhibits very low solubility in chloroform (1 mg/mL).
Non-polar Solvents (e.g., Hexane, Benzene)	Likely Insoluble	The ionic nature of the quinolinium salt makes it unlikely to be soluble in non-polar organic solvents.

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data for their specific applications, the following established methodologies can be employed.

Visual Inspection Method (Saturated Solution Preparation)

This is a straightforward initial method to estimate solubility.

- Objective: To determine the approximate saturation point of **Pinacryptol yellow** in a given solvent.
- Methodology:
 - Add a small, known amount of **Pinacryptol yellow** to a fixed volume of the solvent in a clear vial at a constant temperature.
 - Agitate the mixture (e.g., using a vortex mixer or magnetic stirrer) for a set period until no more solid appears to dissolve.
 - If the solid dissolves completely, add another known amount and repeat the process.
 - The point at which a small amount of solid remains undissolved after prolonged agitation indicates that the solution is saturated.
 - The solubility can be estimated from the total mass of the compound that dissolved in the known volume of the solvent.

Gravimetric Method for Quantitative Analysis

This method provides a more accurate, quantitative measure of solubility.

- Objective: To precisely determine the mass of **Pinacryptol yellow** dissolved in a specific volume of solvent at equilibrium.
- Methodology:

- Prepare a saturated solution of **Pinacryptol yellow** by adding an excess amount of the compound to a known volume of the solvent.
- Agitate the mixture at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Carefully filter the saturated solution using a pre-weighed filter paper or a syringe filter to remove all undissolved solid.
- Take a precise volume of the clear filtrate and place it in a pre-weighed container.
- Evaporate the solvent from the filtrate under controlled conditions (e.g., in a vacuum oven) until a constant weight of the dried solute is achieved.
- The mass of the dissolved **Pinacryptol yellow** is determined by subtracting the weight of the empty container from the final weight.
- Solubility is then calculated and can be expressed in units such as g/100mL or mg/L.

UV-Vis Spectrophotometry Method

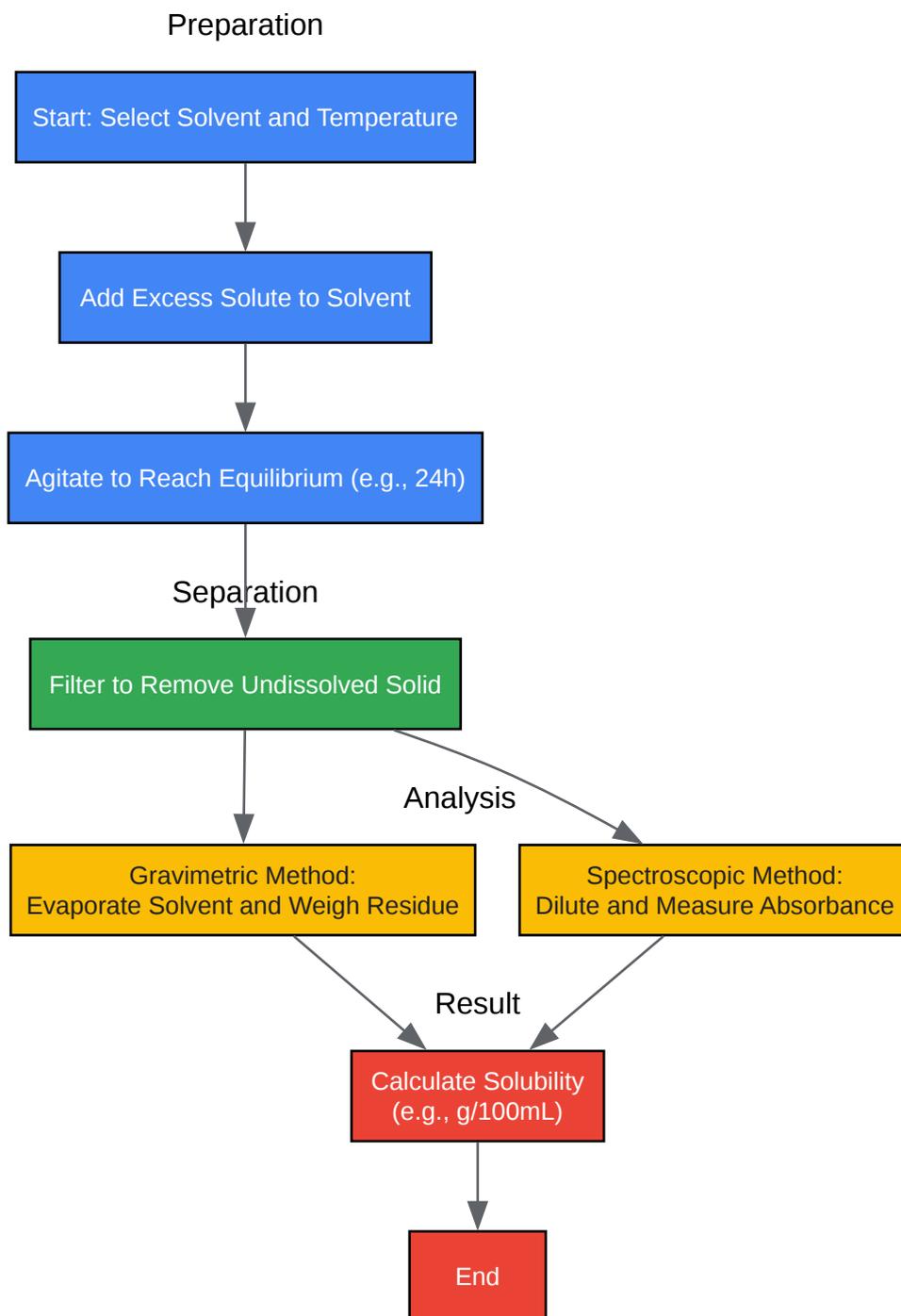
This method is useful for compounds with a strong chromophore, like **Pinacryptol yellow**.

- Objective: To determine solubility by measuring the absorbance of a saturated solution.
- Methodology:
 - Prepare a series of standard solutions of **Pinacryptol yellow** with known concentrations in the solvent of interest.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) to create a calibration curve (Absorbance vs. Concentration).
 - Prepare a saturated solution at a constant temperature as described in the gravimetric method.
 - Filter the saturated solution to remove undissolved solid.

- Dilute a precise volume of the saturated filtrate with the solvent to bring its absorbance within the linear range of the calibration curve.
- Measure the absorbance of the diluted solution and use the calibration curve to determine its concentration.
- Calculate the concentration of the original saturated solution by accounting for the dilution factor.

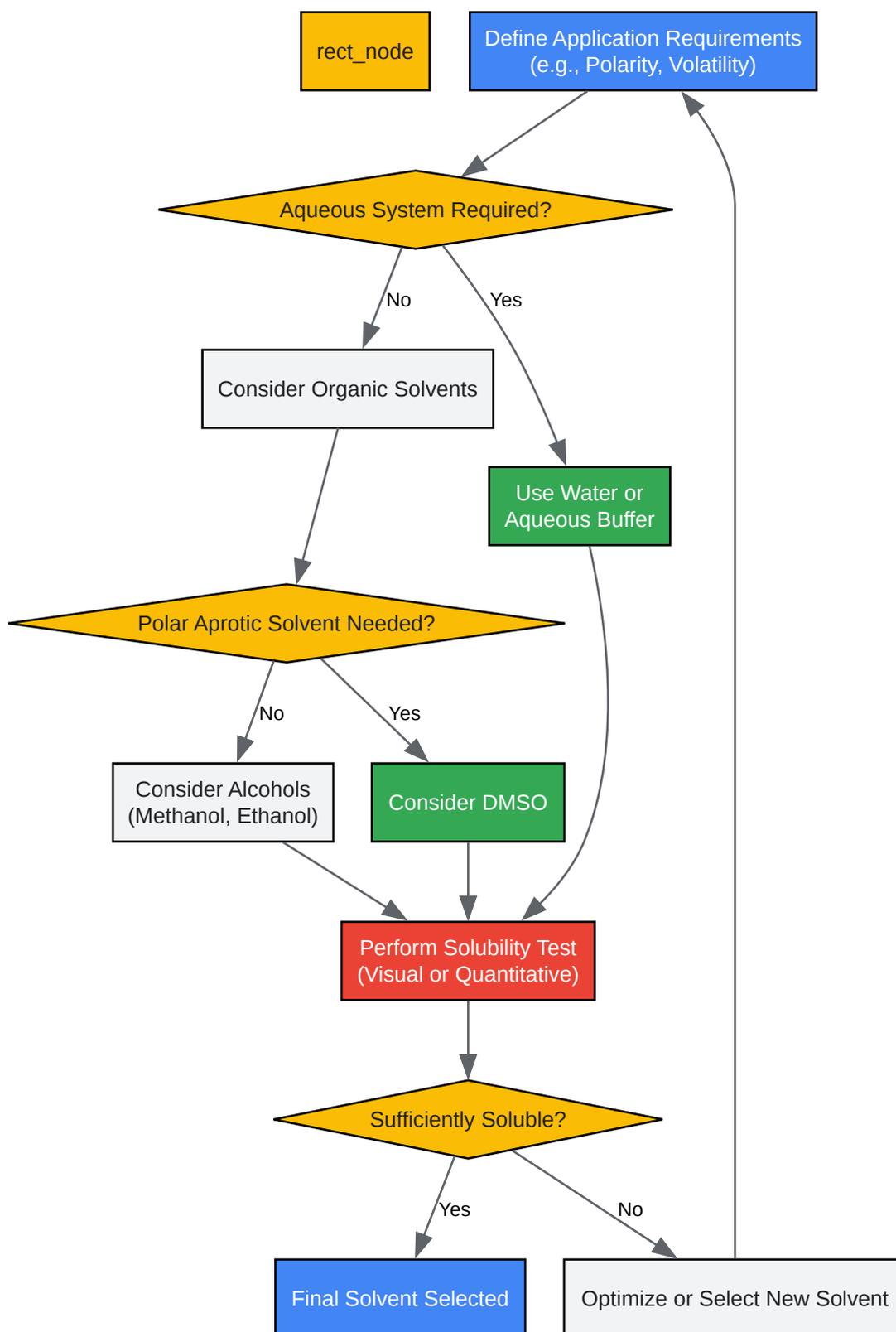
Visualizing Experimental and Logical Workflows

The following diagrams illustrate the logical steps for solubility determination and solvent selection.



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Caption: Workflow for Quantitative Solubility Determination.



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Caption: Logical Flow for Solvent Selection.

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